

"Mitochondrial respiration-IN-3" stability and storage conditions

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Compound of Interest

Compound Name: Mitochondrial respiration-IN-3

Cat. No.: B12396439

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Application Notes and Protocols: Mitochondrial Respiration-IN-3

For Researchers, Scientists, and Drug Development Professionals

Introduction

Mitochondrial Respiration-IN-3 is a novel, cell-permeable fluorinated derivative of Dalfopristin, a streptogramin A antibiotic. This compound has been identified as a potent inhibitor of mitochondrial translation, demonstrating significant activity against glioblastoma stem cells (GSCs). Its mechanism of action makes it a valuable tool for research in cancer biology, mitochondrial function, and drug development. These application notes provide detailed information on the stability, storage, and handling of **Mitochondrial Respiration-IN-3**, along with a protocol for its use in assessing mitochondrial translation inhibition.

Chemical Properties

Property	Value
Molecular Formula	C34H51FN4O8S
Molecular Weight	694.85 g/mol
Appearance	Solid powder
Purity	≥98%
Solubility	Soluble in DMSO

Stability and Storage

There is currently no specific, publicly available stability data for **Mitochondrial Respiration-IN-3**. However, based on the stability of its parent compound, Dalfopristin, and general knowledge of fluorinated compounds, the following storage conditions are recommended to ensure product integrity. The introduction of a fluorine atom often enhances the metabolic stability of a compound.^[1]

Storage Conditions:

Condition	Powder	In Solvent
-20°C	3 years	1 month
-80°C	3 years	6 months

General Storage Recommendations:

- Powder: Store the solid compound at -20°C or -80°C in a tightly sealed container, protected from light and moisture.^[2] Before use, allow the vial to equilibrate to room temperature in a desiccator to prevent condensation.
- In Solvent (DMSO): Prepare stock solutions in anhydrous DMSO. Aliquot into single-use volumes to minimize freeze-thaw cycles. Store aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).^[2]

- General Handling: Avoid repeated freeze-thaw cycles of solutions. Do not store chemicals near heat sources or in direct sunlight.[3] All chemicals should be dated upon receipt and opening.[3]

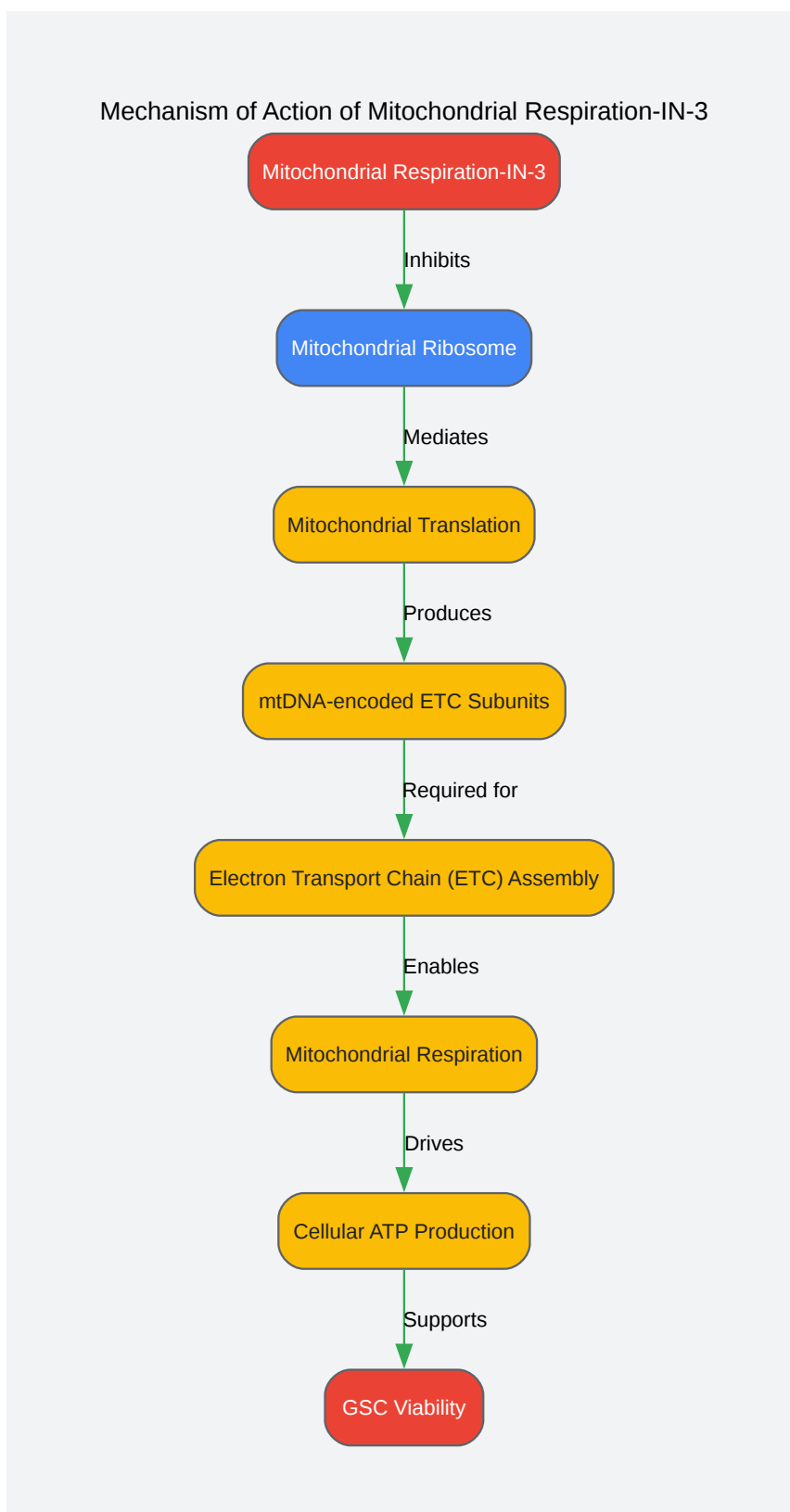
Safety and Handling

A specific Safety Data Sheet (SDS) for **Mitochondrial Respiration-IN-3** is not currently available. The following guidelines are based on the SDS for Dalfoipristin and general laboratory safety protocols for handling research-grade chemical compounds.

- Personal Protective Equipment (PPE): Wear appropriate PPE, including a lab coat, safety glasses, and chemical-resistant gloves.[4]
- Handling: Handle the compound in a well-ventilated area, preferably in a chemical fume hood, to avoid inhalation of dust or aerosols.[5] Avoid contact with skin and eyes.[5] After handling, wash hands thoroughly.
- First Aid:
 - In case of eye contact: Immediately flush with plenty of water for at least 15 minutes.
 - In case of skin contact: Wash off with soap and plenty of water.
 - If inhaled: Move the person into fresh air.
 - If swallowed: Rinse mouth with water.
- Disposal: Dispose of the compound and any contaminated materials in accordance with local, state, and federal regulations.

Mechanism of Action

Mitochondrial Respiration-IN-3 inhibits the function of the mitochondrial ribosome, thereby blocking mitochondrial protein synthesis.[6] This leads to a depletion of essential protein subunits of the electron transport chain that are encoded by the mitochondrial DNA (mtDNA). The disruption of the electron transport chain impairs mitochondrial respiration and, consequently, cellular energy production, which can selectively impact the viability of cells that are highly dependent on oxidative phosphorylation, such as glioblastoma stem cells.



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Caption: Signaling pathway of **Mitochondrial Respiration-IN-3**.

Experimental Protocols

Protocol 1: Assessment of Mitochondrial Translation Inhibition in Glioblastoma Stem Cells (GSCs)

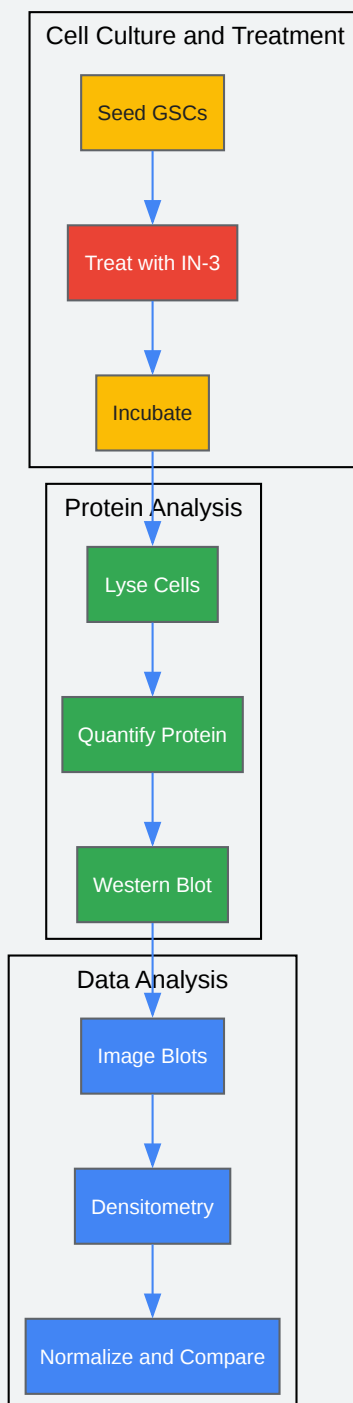
This protocol is based on the methods described by Sighel D, et al. in the European Journal of Medicinal Chemistry (2023).[6]

Materials:

- Glioblastoma stem cells (e.g., COMI cell line)
- Complete cell culture medium (e.g., DMEM/F12 supplemented with B27, EGF, and bFGF)
- **Mitochondrial Respiration-IN-3**
- DMSO (anhydrous)
- Quinupristin (optional, for synergistic studies)
- Cell lysis buffer
- Protein quantification assay (e.g., BCA)
- SDS-PAGE gels and running buffer
- Western blot transfer system and membranes
- Primary antibodies against mtDNA-encoded proteins (e.g., MT-CO2) and a loading control (e.g., VDAC1 or beta-actin)
- HRP-conjugated secondary antibodies
- Chemiluminescent substrate
- Imaging system for western blots

Experimental Workflow:

Experimental Workflow for Mitochondrial Translation Inhibition Assay



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Caption: Workflow for assessing mitochondrial translation inhibition.

Procedure:

- **Cell Seeding:** Seed GSCs in appropriate culture vessels at a density that will allow for logarithmic growth during the treatment period. Allow the cells to adhere and resume growth overnight.
- **Compound Preparation:** Prepare a stock solution of **Mitochondrial Respiration-IN-3** in anhydrous DMSO. Further dilute the stock solution in a complete cell culture medium to the desired final concentrations (e.g., a dose-response range from 0 to 5 μM).^[7] A vehicle control (DMSO alone) must be included.
- **Cell Treatment:** Remove the existing medium from the cells and replace it with the medium containing the different concentrations of **Mitochondrial Respiration-IN-3** or the vehicle control.
- **Incubation:** Incubate the cells for the desired treatment duration (e.g., 48 hours).^[7]
- **Cell Lysis:** After incubation, wash the cells with ice-cold PBS and then lyse them using a suitable lysis buffer containing protease inhibitors.
- **Protein Quantification:** Determine the protein concentration of each cell lysate using a standard protein assay.
- **Western Blotting:** a. Normalize the protein concentrations of all samples. b. Separate the proteins by SDS-PAGE. c. Transfer the separated proteins to a PVDF or nitrocellulose membrane. d. Block the membrane with a suitable blocking buffer (e.g., 5% non-fat milk or BSA in TBST). e. Incubate the membrane with a primary antibody specific for an mtDNA-encoded protein (e.g., anti-MT-CO2) and a loading control antibody. f. Wash the membrane and incubate with the appropriate HRP-conjugated secondary antibody. g. Wash the membrane again and detect the protein bands using a chemiluminescent substrate and an imaging system.
- **Data Analysis:** Quantify the band intensities using densitometry software. Normalize the intensity of the mtDNA-encoded protein band to the corresponding loading control band. Compare the normalized values of the treated samples to the vehicle control to determine the extent of mitochondrial translation inhibition.

Quantitative Data Summary

The following table summarizes the reported biological activity of **Mitochondrial Respiration-IN-3**.

Parameter	Cell Line	Duration	Value
GI50 (50% Growth Inhibition)	COMI	48 hours	6.73 μ M[7]
Mitochondrial Translation Inhibition	COMI	48 hours	Dose-dependent (0-5 μ M)[7]
Cell Permeability	COMI	3 hours	Increased permeability compared to Dalfopristin[7]

Conclusion

Mitochondrial Respiration-IN-3 is a promising research tool for investigating the role of mitochondrial translation in various biological processes, particularly in the context of cancer cell metabolism and proliferation. The provided information on its stability, storage, handling, and experimental use will aid researchers in effectively and safely incorporating this compound into their studies. As with any research chemical, it is crucial to adhere to good laboratory practices and the safety guidelines outlined in this document.

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